

Personal protective equipment for handling 4-Hydroxy-2-methylbenzoic acid

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Compound of Interest

Compound Name: 4-Hydroxy-2-methylbenzoic acid

Cat. No.: B1294965

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Essential Safety and Handling Guide for 4-Hydroxy-2-methylbenzoic Acid

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **4-Hydroxy-2-methylbenzoic acid**. Adherence to these procedures is critical to ensure personal safety and proper chemical management.

Chemical Identifier:

- CAS Number: 578-39-2
- Molecular Formula: $\text{HOC}_6\text{H}_3(\text{CH}_3)\text{CO}_2\text{H}$
- Molecular Weight: 152.15 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

4-Hydroxy-2-methylbenzoic acid is classified as hazardous. It is harmful if swallowed, causes skin irritation, and can result in serious eye damage.^{[1][2]} It may also cause respiratory irritation.^{[2][3][4]} Therefore, stringent adherence to PPE protocols is mandatory.

Summary of Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[1][3]	Protects against dust particles and chemical splashes that can cause serious eye damage.[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[1][3]	Prevents skin contact which can cause irritation.[2][3]
Respiratory Protection	A NIOSH-approved N95 dust mask or higher is required when dust may be generated. [1][5]	Minimizes inhalation of dust particles that can lead to respiratory tract irritation.[3][4] [6]
Body Protection	A lab coat or chemical-resistant coveralls.[3][5]	Provides a barrier against accidental spills and contamination of personal clothing.
Footwear	Closed-toe shoes, preferably chemical-resistant safety boots in areas with high exposure risk.[7][8]	Protects feet from spills and falling objects.

Occupational exposure limits (e.g., OSHA PEL, ACGIH TLV) for **4-Hydroxy-2-methylbenzoic acid** have not been established.[2][3]

Operational Plan for Handling and Disposal

A systematic approach to handling and disposal is crucial for safety and regulatory compliance. The following step-by-step plan outlines the necessary procedures.

1. Preparation and Engineering Controls:

- Ensure a well-ventilated work area, such as a chemical fume hood, to minimize dust and vapor inhalation.[3][4][9]

- Verify that an eyewash station and safety shower are readily accessible and in good working order.[\[2\]](#)[\[10\]](#)
- Assemble all necessary PPE and ensure it is in good condition before handling the chemical.
- Keep the container of **4-Hydroxy-2-methylbenzoic acid** tightly closed when not in use.[\[3\]](#)[\[4\]](#)

2. Handling Procedure:

- Don all required PPE as specified in the table above.
- Avoid generating dust when handling the solid material.[\[3\]](#)[\[11\]](#)
- Use appropriate tools (e.g., spatula, scoop) for transferring the chemical.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)

3. In Case of a Spill:

- For small spills, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal.[\[11\]](#)[\[12\]](#)
- Avoid dry sweeping that can generate dust.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

4. Storage:

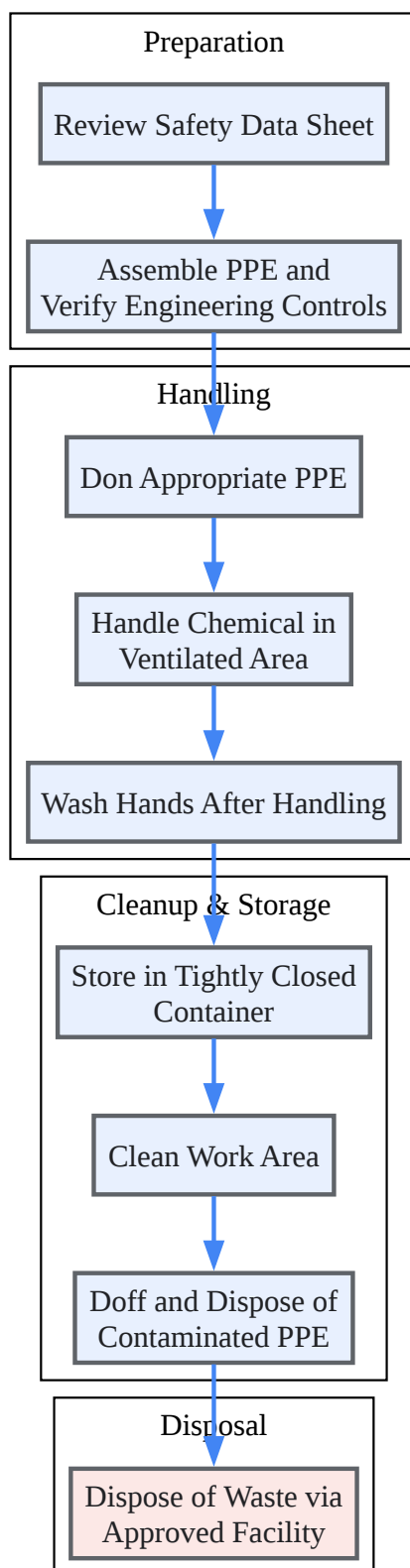
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[10\]](#)
- Keep the container tightly sealed to prevent contamination.[\[4\]](#)[\[13\]](#)

5. Disposal Plan:

- All waste materials, including contaminated PPE and empty containers, must be disposed of as hazardous waste.

- Dispose of the chemical and its container at an approved waste disposal facility.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.[\[4\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[4\]](#)

Workflow for Safe Handling and Disposal



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Caption: Logical workflow for the safe handling and disposal of **4-Hydroxy-2-methylbenzoic acid**.

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